

An In-depth Technical Guide to Dihydronepetalactone: Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Dihydronepetalactone

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Introduction

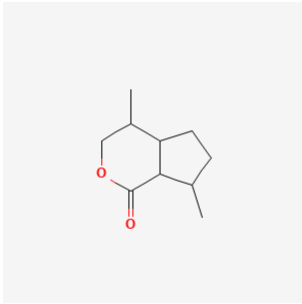
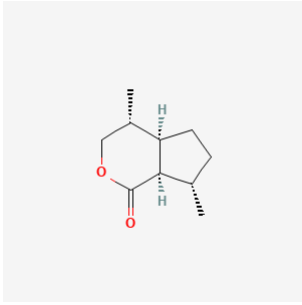
Dihydronepetalactone, a saturated derivative of nepetalactone, is a naturally occurring iridoid monoterpenoid found as a minor constituent in the essential oil of catnip (*Nepeta cataria*) and other *Nepeta* species.[1] It is also found in the defensive secretions of certain insects.[2] Formed by the hydrogenation of nepetalactone, **dihydronepetalactone** has garnered significant interest for its potent insect repellent properties, demonstrating efficacy comparable to or even exceeding that of the widely used synthetic repellent, DEET.[3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and biological activity of **dihydronepetalactone**, with a focus on its potential applications in drug development and pest management.

Chemical Structure and Stereoisomerism

Dihydronepetalactone (C₁₀H₁₆O₂) is a bicyclic lactone with a molecular weight of 168.23 g/mol.[4] The structure contains four chiral centers, giving rise to a number of possible stereoisomers. The stereochemistry of **dihydronepetalactone** is dependent on the stereochemistry of the nepetalactone precursor from which it is derived via hydrogenation.[5]

Two well-characterized stereoisomers are (4S,4aR,7S,7aR)-**dihydronepetalactone** and (4R,4aR,7S,7aR)-isodihydronepetalactone.[6]

Table 1: Chemical Structure and Nomenclature of **Dihydronepetalactone** Stereoisomers

Stereoisomer	IUPAC Name	Chemical Structure
(4S,4aR,7S,7aR)-dihydronepetalactone	(4S,4aR,7S,7aR)-4,7-dimethylhexahydrocyclopenta[c]pyran-1(3H)-one	
(4R,4aR,7S,7aR)-isodihydronepetalactone	(4R,4aR,7S,7aR)-4,7-dimethylhexahydrocyclopenta[c]pyran-1(3H)-one	

Physicochemical Properties

The physicochemical properties of **dihydronepetalactone** are crucial for its formulation and delivery as an insect repellent. While experimental data for all stereoisomers are not readily available, a compilation of known and predicted properties is presented below.

Table 2: Physicochemical Properties of **Dihydronepetalactone**

Property	(4S,4aR,7S,7aR)- dihydronepetalactone	(4R,4aR,7S,7aR)- isodihydronepetalactone	Reference
Molecular Formula	C ₁₀ H ₁₆ O ₂	C ₁₀ H ₁₆ O ₂	[4][7]
Molecular Weight	168.23 g/mol	168.23 g/mol	[4][7]
Appearance	Colorless oil	Colorless oil	[6]
Boiling Point	Not reported	Not reported	
Melting Point	Not reported	Not reported	
Water Solubility (est.)	1518 mg/L @ 25 °C	1518 mg/L @ 25 °C	[1]
logP (est.)	2.6	2.6	[8]
Optical Rotation	Not reported	Not reported	

Spectral Data

Detailed spectral data are essential for the unambiguous identification and characterization of **dihydronepetalactone** stereoisomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 3: ¹H NMR Spectral Data (600 MHz, CDCl₃) of **Dihydronepetalactone** Stereoisomers

Proton	(4S,4aR,7S,7aR)- dihydronepetalactone (δ , ppm, J in Hz)	(4R,4aR,7S,7aR)- isodihydronepetalactone (δ , ppm, J in Hz)	Reference
H-1'a	4.08 (t, J = 10.7)	4.15 (dd, J = 10.9, 3.4)	[3]
H-1'b	4.05-4.00 (m)	3.88 (t, J = 10.5)	[3]
H-4a	2.56-2.48 (m)	2.37-2.31 (m)	[3]
H-7a	2.42 (dd, J = 10.6, 9.8)	2.31-2.25 (m)	[3]
H-7	2.28-2.20 (m)	2.12-2.00 (m)	[3]
H-5a	2.05-1.95 (m)	2.12-2.00 (m)	[3]
H-5b	1.95-1.85 (m)	1.90-1.83 (m)	[3]
H-6a	1.77-1.70 (m)	1.30-1.23 (m)	[3]
H-6b	1.49-1.39 (m)	1.30-1.23 (m)	[3]
H-4	1.20-1.14 (m)	1.20-1.13 (m)	[3]
CH ₃ -4	1.19 (d, J = 6.5)	1.21 (d, J = 6.5)	[3]
CH ₃ -7	0.9 (d, J = 7.0)	1.00 (d, J = 6.7)	[3]

Table 4: ¹³C NMR Spectral Data (150 MHz, CDCl₃) of Dihydronepetalactone Stereoisomers

Carbon	(4S,4aR,7S,7aR)- dihydronepetalactone (δ , ppm)	(4R,4aR,7S,7aR)- isodihydronepetalactone (δ , ppm)	Reference
C-1	174.52	175.20	[3]
C-3	70.06	73.05	[3]
C-4a	50.68	49.20	[3]
C-7a	41.67	44.85	[3]
C-7	40.59	38.94	[3]
C-4	35.18	35.36	[3]
C-5	31.12	34.56	[3]
C-6	26.49	32.02	[3]
C-8	19.44	20.45	[3]
C-9	13.23	15.93	[3]

Mass Spectrometry (MS)

The electron ionization mass spectrum of **dihydronepetalactone** is characterized by a molecular ion peak ($[M]^+$) at m/z 168. A characteristic fragment ion is observed at m/z 113.[5]

Experimental Protocols

Synthesis of Dihydronepetalactone Stereoisomers via Hydrogenation of Nepetalactone

This protocol describes the synthesis of (4S,4aR,7S,7aR)-**dihydronepetalactone** and (4R,4aR,7S,7aR)-**isodihydronepetalactone** from (4aR,7S,7aR)-nepetalactone.[6]

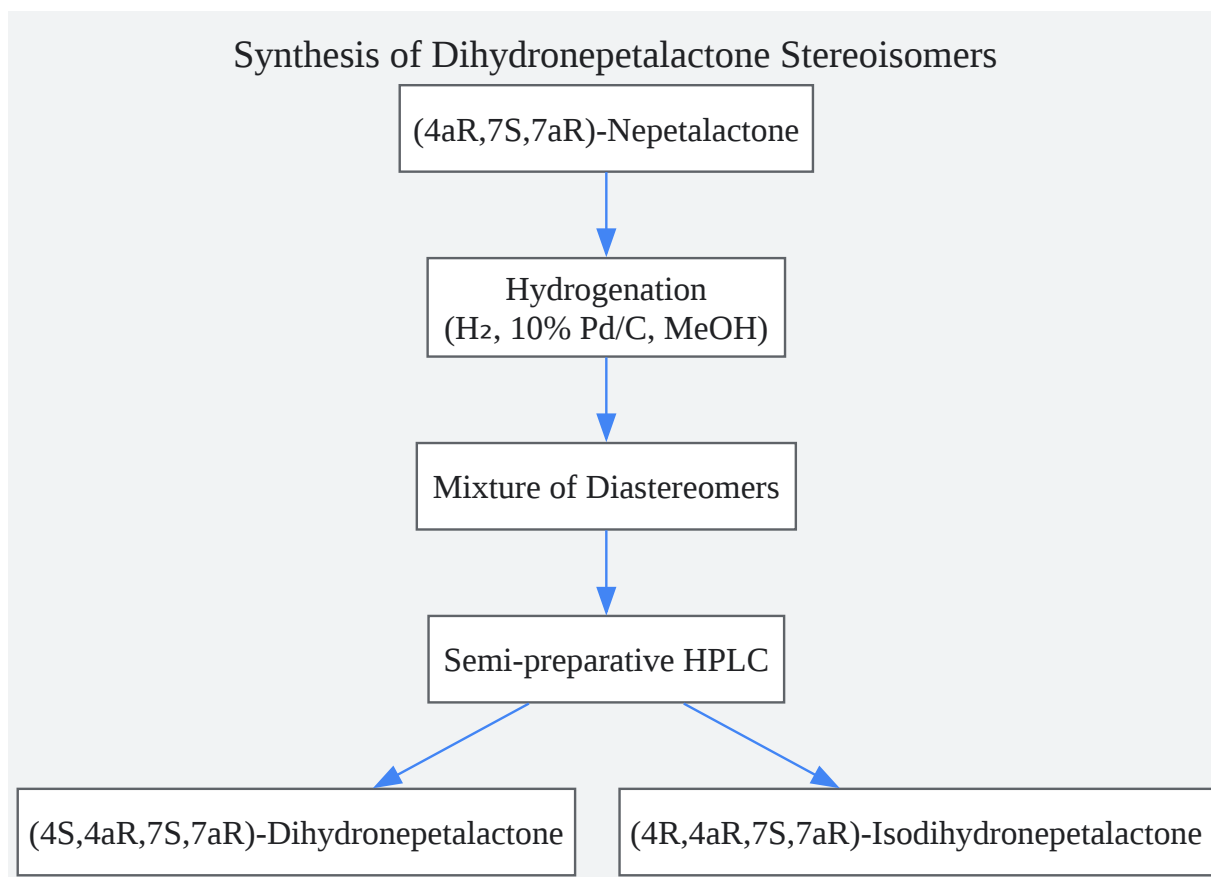
Materials:

- (4aR,7S,7aR)-nepetalactone
- Methanol (MeOH)

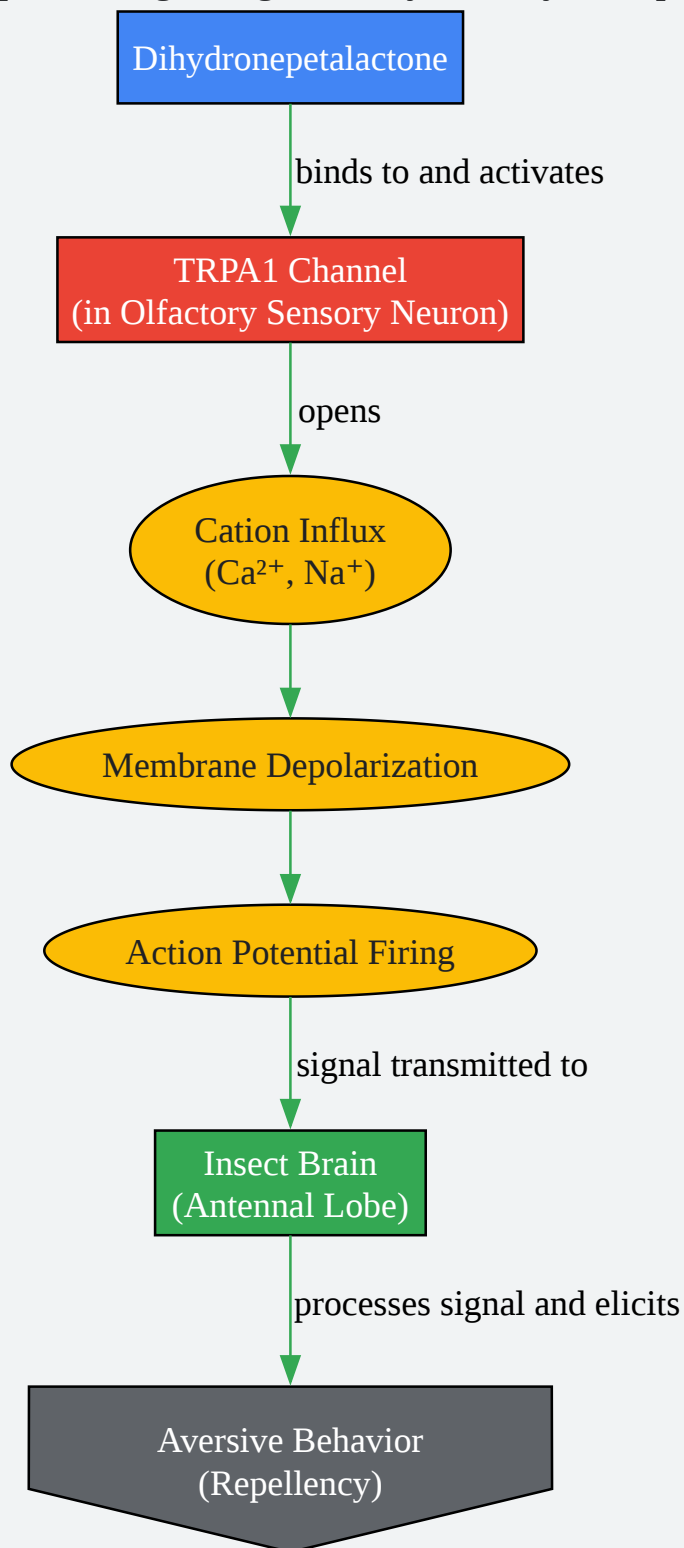
- 10% Palladium on carbon (Pd/C)
- Dichloromethane (DCM)
- Magnesium sulfate (MgSO₄)
- Acetonitrile (ACN)
- Deionized water

Procedure:

- Dissolve (4aR,7S,7aR)-nepetalactone (25 mg, 0.15 mmol) in methanol (5 mL).
- Add a catalytic amount of 10% Pd/C to the solution.
- Stir the reaction mixture overnight under a hydrogen atmosphere.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove the Pd/C catalyst.
- The resulting mixture contains (4S,4aR,7S,7aR)-**dihydronepetalactone** and (4R,4aR,7S,7aR)-isod**dihydronepetalactone**.



Insect Repellent Signaling Pathway of Dihydronepetalactone

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